

O-Anisidine hydrochloride solubility in aqueous and organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O*-Anisidine hydrochloride

Cat. No.: B089748

[Get Quote](#)

An In-Depth Technical Guide to the Solubility of **O-Anisidine Hydrochloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients and intermediates is paramount. **O-Anisidine hydrochloride** (CAS No. 134-29-2), a key intermediate in the synthesis of various dyes and pharmaceuticals, presents a solubility profile that is critical to its handling, formulation, and reaction kinetics.[1][2] This guide provides a detailed overview of its solubility in aqueous and organic media, experimental protocols for solubility determination, and a logical workflow for solubility assessment.

Solubility Data of **O-Anisidine Hydrochloride**

O-Anisidine hydrochloride, the salt of the aromatic amine o-anisidine, generally exhibits higher aqueous solubility than its free base form due to its ionic nature.[3] The quantitative solubility data available is summarized below. It is important to note that while specific data for a wide range of organic solvents is not extensively published, the solubility characteristics of the parent compound, o-anisidine, can provide valuable insights.

Quantitative Solubility Data

Solvent System	Temperature	Solubility	Reference
Water	70°F (21.1°C)	10 - 50 mg/mL	[4][5][6]
Water	21°C	10 - 50 g/L	[7]

Qualitative Solubility and Insights from O-Anisidine (Free Base)

- **Aqueous Solubility:** **O-Anisidine hydrochloride** is consistently reported as being soluble in water.[1][2][5]
- **Organic Solvents:** Direct quantitative data for the hydrochloride salt in organic solvents is scarce. However, the free base, o-anisidine, is noted to be miscible with ethanol, diethyl ether, acetone, and benzene, and soluble in dilute mineral acids.[1][7][8][9] As a salt, **O-Anisidine hydrochloride** is expected to have lower solubility in non-polar organic solvents compared to its free base but may retain some solubility in polar protic solvents like alcohols.

Experimental Protocols for Solubility Determination

Precise and reproducible solubility data is foundational to chemical and pharmaceutical development. The following are generalized, yet detailed, experimental protocols representative of methods used to determine the solubility of amine hydrochlorides like **O-Anisidine hydrochloride**.

Protocol 1: Qualitative Solubility Assessment

This method provides a rapid classification of a compound's solubility in various solvents, which is crucial for initial screening.[10][11]

Materials:

- **O-Anisidine hydrochloride**
- Small test tubes (10x75 mm)
- Vortex mixer
- Calibrated droppers or micropipettes
- Solvents: Deionized water, Diethyl ether, 5% (w/v) aq. HCl, 5% (w/v) aq. NaOH, Methanol, Ethanol.

Procedure:

- **Sample Preparation:** Weigh approximately 25 mg of **O-Anisidine hydrochloride** into a small, dry test tube.
- **Solvent Addition:** Add 0.75 mL of the selected solvent (e.g., deionized water) to the test tube in three 0.25 mL portions.
- **Mixing:** After each addition, cap the test tube and vortex vigorously for 30-60 seconds. Visually inspect for dissolution.
- **Observation:**
 - **Soluble:** The entire solid dissolves completely, forming a clear solution. A common threshold for classifying a substance as "soluble" in this type of test is a solubility greater than ~33 mg/mL (25 mg in 0.75 mL).
 - **Partially Soluble:** A portion of the solid dissolves, but some solid material remains.
 - **Insoluble:** No significant dissolution is observed.
- **Systematic Testing:**
 - **Begin with water.** Given that **O-Anisidine hydrochloride** is an amine salt, it is expected to be water-soluble.
 - **Test solubility in 5% HCl.** As an amine hydrochloride, it should remain soluble and stable in dilute acid.
 - **Test solubility in 5% NaOH.** The addition of a base will neutralize the hydrochloride salt, liberating the o-anisidine free base. Observe for any precipitation or change in appearance (the free base is a yellowish liquid).[8]
 - **Test solubility in organic solvents** like methanol and ethanol.

Protocol 2: Quantitative Solubility Determination (Shake-Flask Method)

The isothermal shake-flask method is a gold-standard technique for accurately determining the equilibrium solubility of a compound.

Materials:

- **O-Anisidine hydrochloride**
- Selected solvent (e.g., pH 7.4 phosphate buffer)
- Scintillation vials or glass-stoppered flasks
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., 0.22 μm PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and UV detector, or a UV-Vis Spectrophotometer.

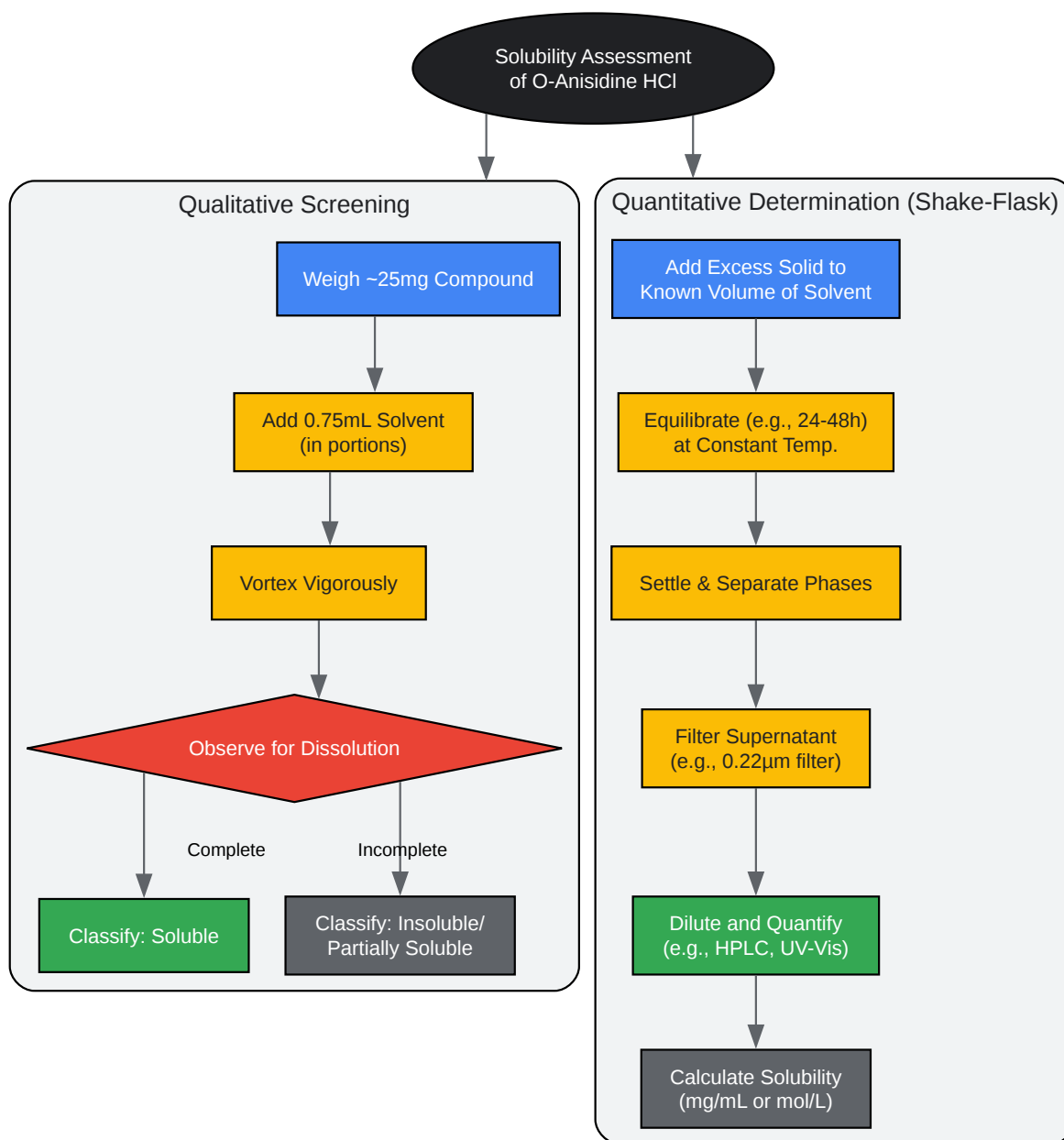
Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **O-Anisidine hydrochloride** to a flask containing a known volume of the solvent. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
- **Equilibration:** Seal the flasks securely and place them in a constant temperature shaker bath (e.g., 25°C or 37°C). Agitate the flasks for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary time-course experiment can establish the minimum time required to achieve equilibrium.
- **Phase Separation:** After equilibration, allow the flasks to stand undisturbed at the constant temperature to let the excess solid settle.
- **Sampling and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately attach a syringe filter and dispense the clear, filtered solution into a clean vial. This step is critical to remove all undissolved particles.

- **Dilution:** Accurately dilute the filtered saturate solution with the solvent to a concentration that falls within the linear range of the analytical method's calibration curve.
- **Quantification:** Analyze the diluted samples using a validated analytical method (e.g., HPLC-UV). Determine the concentration of **O-Anisidine hydrochloride** by comparing the analytical response to a standard calibration curve.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or mol/L.

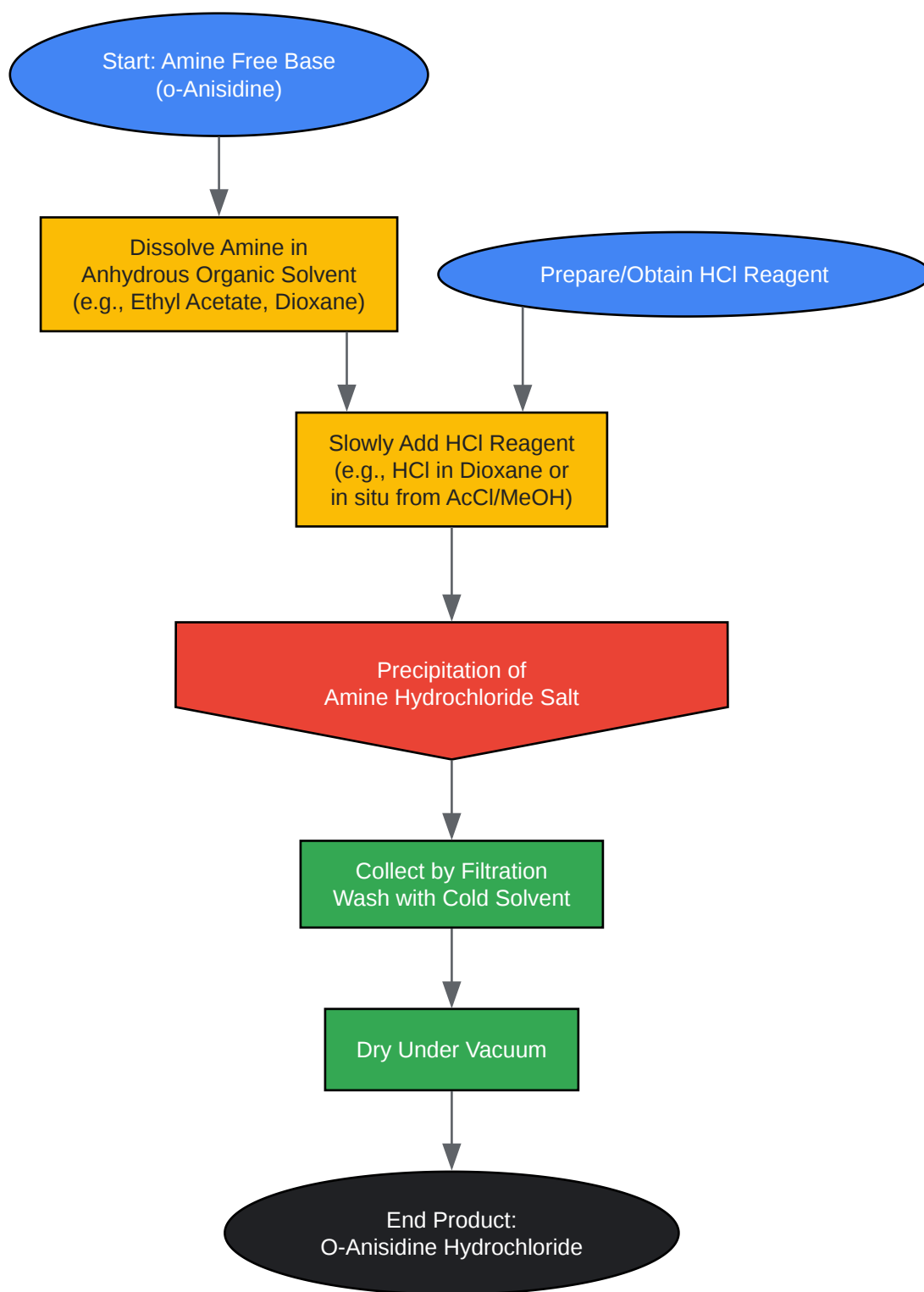
Visualization of Methodologies

To further clarify the process, the following diagrams illustrate the logical workflows for solubility assessment.



[Click to download full resolution via product page](#)

Caption: A logical workflow for solubility assessment of a chemical compound.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for amine hydrochlorination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. o-Anisidine and Its Hydrochloride - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. echemi.com [echemi.com]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. 2-Anisidine hydrochloride | C₇H₉NO.ClH | CID 8638 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ortho-Anisidine and ortho-Anisidine Hydrochloride - Some Aromatic Amines and related Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Anisidine [drugfuture.com]
- 9. 2-Methoxyaniline | C₇H₉NO | CID 7000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [O-Anisidine hydrochloride solubility in aqueous and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089748#o-anisidine-hydrochloride-solubility-in-aqueous-and-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com